

# Navigating the Safe Handling of 2-Chloro-p-xylene: A Comprehensive Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Chloro-p-xylene

Cat. No.: B1217518

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **2-Chloro-p-xylene**, including detailed operational and disposal plans. By adhering to these procedural, step-by-step instructions, you can ensure a safe laboratory environment and mitigate the risks associated with this chemical.

## Essential Safety and Physical Properties

A thorough understanding of the properties and hazards of **2-Chloro-p-xylene** is the first step toward safe handling. This chemical is a flammable liquid and vapor that can cause skin and serious eye irritation.[\[1\]](#)[\[2\]](#) It is also harmful if swallowed.[\[1\]](#)[\[2\]](#)

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>9</sub> Cl	<a href="#">[1]</a>
Molecular Weight	140.61 g/mol	<a href="#">[2]</a>
Appearance	Colorless liquid	<a href="#">[3]</a>
Flash Point	63 °C / 145.4 °F	<a href="#">[4]</a>
Boiling Point	182 - 183 °C / 359.6 - 361.4 °F @ 760 mmHg	<a href="#">[4]</a>
Specific Gravity	1.061	<a href="#">[4]</a>
Vapor Density	4.8 (Air = 1.0)	<a href="#">[4]</a>

## Personal Protective Equipment (PPE) Protocol

A multi-layered approach to Personal Protective Equipment (PPE) is critical to minimize exposure. The following PPE is required when handling **2-Chloro-p-xylene**:

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)[\[4\]](#)[\[5\]](#) Standard safety glasses are not sufficient.
- Skin Protection:
  - Gloves: Chemical-resistant gloves are mandatory.[\[1\]](#)[\[4\]](#)[\[5\]](#) While specific breakthrough times are not detailed in the provided results, nitrile gloves are a common recommendation for splash hazards with organic solvents.[\[6\]](#) For prolonged contact, it is advisable to consult glove manufacturer compatibility charts.
  - Protective Clothing: A lab coat or chemical-resistant apron should be worn.[\[4\]](#)[\[6\]](#) For tasks with a higher risk of splashing, a chemical-resistant suit may be necessary.[\[5\]](#)[\[7\]](#)
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#)[\[8\]](#) If exposure limits are exceeded or ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required.[\[4\]](#)[\[8\]](#)

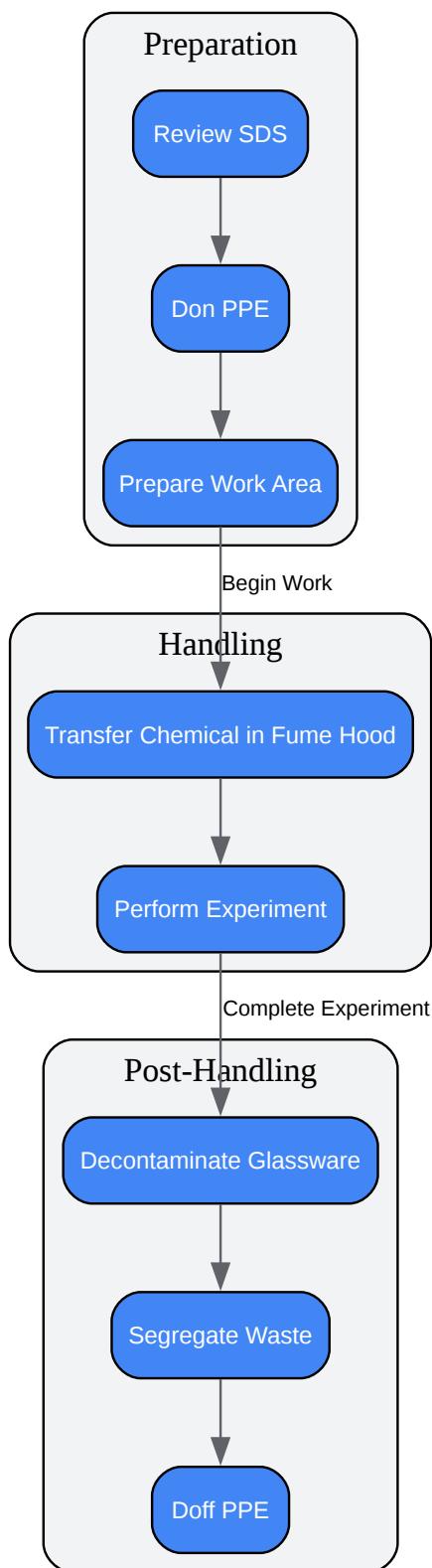
# Operational Plan for Handling 2-Chloro-p-xylene

A systematic approach to handling ensures that safety is maintained at every stage of the process.

## Pre-Handling Preparations

- Information Review: Before beginning any work, thoroughly read and understand the Safety Data Sheet (SDS) for **2-Chloro-p-xylene**.
- Fume Hood Verification: Ensure the chemical fume hood is functioning correctly.
- PPE Inspection: Inspect all PPE for damage or contamination before use.
- Emergency Equipment Check: Confirm that an eyewash station and safety shower are accessible and operational.[8]
- Spill Kit Availability: Have a spill kit rated for flammable liquids readily available.

## Handling Procedure



[Click to download full resolution via product page](#)

A logical workflow for the safe handling of **2-Chloro-p-xylene**.

- Donning PPE: Put on all required PPE before entering the designated handling area.
- Chemical Transport: Transport **2-Chloro-p-xylene** in a secondary container to the fume hood.
- Chemical Dispensing: Conduct all transfers and dispensing of **2-Chloro-p-xylene** within the fume hood to minimize vapor inhalation.[8]
- Experimental Use: Perform all experimental procedures involving **2-Chloro-p-xylene** within the fume hood.
- Post-Experiment: Upon completion of the experiment, securely cap all containers of **2-Chloro-p-xylene**.

## Post-Handling Procedures

- Decontamination: Decontaminate all glassware and equipment that has come into contact with **2-Chloro-p-xylene**.
- Waste Segregation: Segregate all waste materials contaminated with **2-Chloro-p-xylene** into designated, labeled waste containers.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination.
- Hygiene: Wash hands thoroughly with soap and water after removing gloves.[1]

## Disposal Plan

Proper disposal of **2-Chloro-p-xylene** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
  - Collect all liquid waste containing **2-Chloro-p-xylene** in a dedicated, properly labeled, and sealed container. The container should be compatible with organic solvents.
  - Collect all solid waste, such as contaminated gloves, paper towels, and pipette tips, in a separate, clearly labeled container.

- Labeling: All waste containers must be labeled with "Hazardous Waste," the full chemical name **2-Chloro-p-xylene**, and the associated hazards (e.g., "Flammable," "Irritant").
- Storage: Store waste containers in a designated satellite accumulation area that is secure and away from sources of ignition.[4][8]
- Disposal: Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.[1][4] Do not dispose of **2-Chloro-p-xylene** down the drain.[8]

By implementing these comprehensive safety and handling procedures, you can effectively manage the risks associated with **2-Chloro-p-xylene** and maintain a secure research environment.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. Chloro-p-xylene | C8H9Cl | CID 32883 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Chloro-1,4-dimethylbenzene | 95-72-7 [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 6. How to Choose PPE for Chemical Work - Allan Chemical Corporation | allanchem.com [allanchem.com]
- 7. 1910.120 App B - General Description and Discussion of the Levels of Protection and Protective Gear | Occupational Safety and Health Administration [osha.gov]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Navigating the Safe Handling of 2-Chloro-p-xylene: A Comprehensive Guide]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1217518#personal-protective-equipment-for-handling-2-chloro-p-xylene>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)